

(Z)-GW5074: A Comprehensive Technical Guide for the Study of Raf Signaling

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(Z)-GW5074 is a potent and selective, cell-permeable inhibitor of c-Raf kinase, a critical component of the mitogen-activated protein kinase (MAPK) signaling cascade.[1][2] This pathway plays a central role in regulating cellular processes such as proliferation, differentiation, and survival.[3] Dysregulation of the Raf/MEK/ERK pathway is a hallmark of many human cancers, making it a key target for therapeutic intervention. (Z)-GW5074 serves as an invaluable chemical tool for dissecting the intricate mechanisms of Raf signaling and for investigating the effects of its inhibition. This guide provides an in-depth overview of (Z)-GW5074, including its biochemical properties, experimental protocols for its use, and a discussion of the paradoxical activation phenomenon associated with some Raf inhibitors.

Data Presentation Kinase Selectivity Profile of (Z)-GW5074

(Z)-GW5074 exhibits high potency and selectivity for c-Raf. The following table summarizes the inhibitory activity of (Z)-GW5074 against c-Raf and a panel of other kinases, demonstrating its specificity.



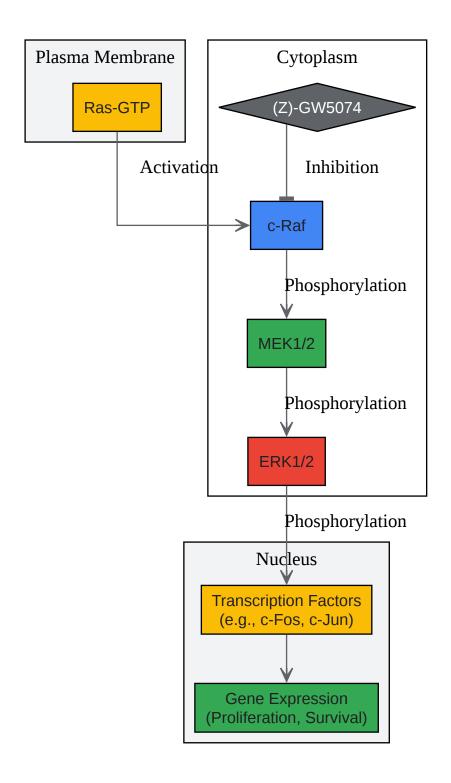
Kinase Target	IC50 (nM)	Fold Selectivity vs. c-Raf
c-Raf	9	1
CDK1	>1000	>111
CDK2	>1000	>111
c-Src	>1000	>111
ERK2	>1000	>111
MEK1	>1000	>111
p38	>1000	>111
Tie2	>1000	>111
VEGFR2	>1000	>111
c-Fms	>1000	>111
JNK1	>1000	>111
JNK2	>1000	>111
JNK3	>1000	>111
MKK6	>1000	>111
MKK7	>1000	>111

Data compiled from multiple sources.[1][2][4][5]

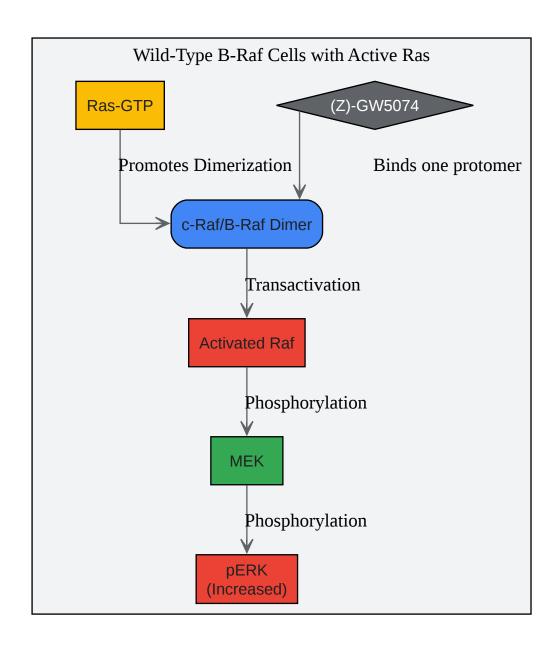
Signaling Pathways

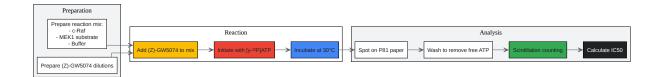
The canonical Raf/MEK/ERK signaling pathway is a primary focus of studies utilizing (Z)-GW5074.













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